

Essential Safety and Logistical Information for Handling Carabersat

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Compound of Interest

Compound Name: Carabersat

Cat. No.: B1668297

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Carabersat**. The following procedural guidance is designed to answer specific operational questions, ensuring the safe use and disposal of this neuroactive compound in a laboratory setting.

Compound Data

Carabersat is a novel and effective anticonvulsant and antiepileptic agent intended for laboratory use only.^[1]

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ FNO ₄	ChemScene
Molecular Weight	357.38 g/mol	ChemScene
CAS Number	184653-84-7	ChemScene

Storage Plan

Proper storage is crucial to maintain the integrity of **Carabersat**.

Storage Condition	Duration
Powder	-20°C for up to 3 years
In Solvent	-80°C for up to 1 year

Personal Protective Equipment (PPE)

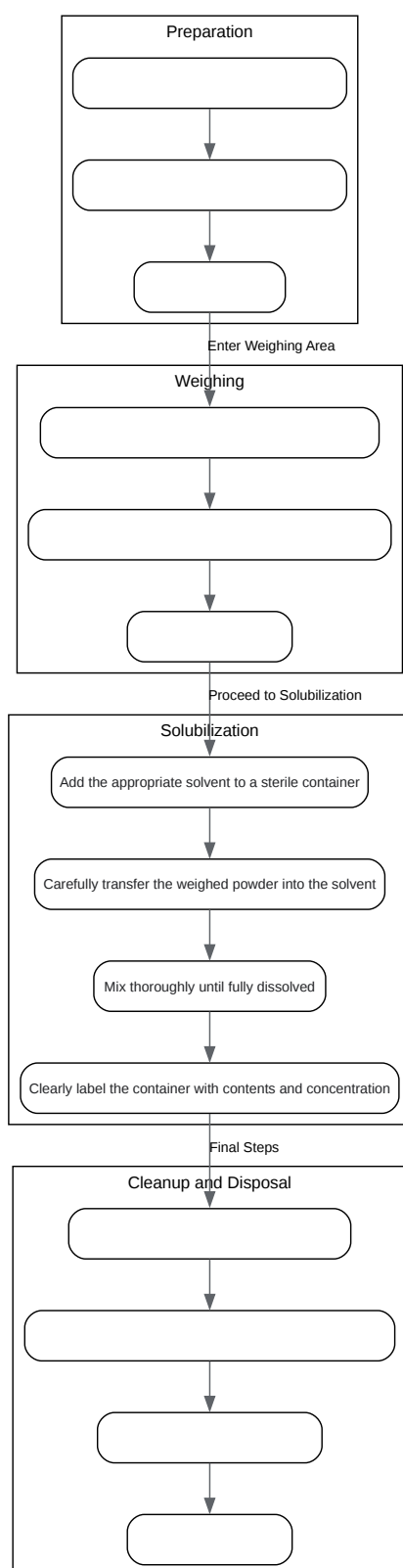
Due to the neuroactive nature of **Carabersat** and the absence of a complete Safety Data Sheet (SDS), a cautious approach to personal protection is mandatory. The following PPE is required at a minimum. For handling potent compounds, more stringent controls such as containment systems (e.g., glove boxes) may be necessary.^{[2][3]}

Area	Required PPE	Specifications
Eye and Face	Safety Goggles with Side Shields, Face Shield	Goggles must be worn at all times. A face shield should be used when there is a risk of splashes or generating aerosols.
Hand	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Double gloving may be appropriate for certain procedures.
Body	Laboratory Coat	A fully buttoned lab coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory	Respirator	A fit-tested N95 respirator or higher should be used when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Operational Plan: Handling Carabersat Powder

Adherence to the following step-by-step protocol is essential for the safe handling of solid **Carabersat**.

Experimental Workflow for Weighing and Solubilizing **Carabersat**



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